

3-Octyn-2-one chemical properties and structure

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Compound of Interest

Compound Name: 3-Octyn-2-one

CAS No.: 1119-58-0

Cat. No.: B15837982

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **3-Octyn-2-one**

For professionals in research, science, and drug development, a thorough understanding of the chemical characteristics of compounds like **3-Octyn-2-one** is paramount. This guide provides a detailed overview of its structural features, physicochemical properties, and available spectral data.

Chemical Structure and Identification

3-Octyn-2-one is an organic compound characterized by an eight-carbon chain. Its structure features a ketone functional group at the second carbon position and a carbon-carbon triple bond (an alkyne) starting at the third carbon.^{[1][2]} This combination of functional groups classifies it as an ynone.

Key Identifiers:

- IUPAC Name: oct-3-yn-2-one^[2]
- Molecular Formula: C₈H₁₂O^{[1][2][3][4]}
- CAS Number: 1119-58-0^{[1][2][3]}

- SMILES: CCCCC#CC(=O)C[\[1\]](#)[\[2\]](#)
- InChI Key: VJKHTMGYHCBXHV-UHFFFAOYSA-N[\[1\]](#)[\[3\]](#)
- Synonyms: Butyl(acetyl)acetylene, Acetylbutylacetylene, Oct-3-yn-2-one[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

A 2D representation of the chemical structure is provided in the diagram below.

Figure 1: 2D Structure of **3-Octyn-2-one**

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Octyn-2-one**. This data is crucial for experimental design, modeling, and safety assessments.

Property	Value	Unit	Source
Molecular Weight	124.18	g/mol	[1] [2] [3]
Normal Boiling Point (Tboil)	445.31	K	Joback Calculated [1]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	42.30	kJ/mol	Joback Calculated [1]
LogP (Octanol/Water Partition Coefficient)	1.769	Crippen Calculated [1]	
Water Solubility (log10WS)	-2.25	mol/L	Crippen Calculated [1]
Ionization Energy (IE)	9.64	eV	NIST [1]
Topological Polar Surface Area	17.1	Å ²	[4]
Rotatable Bond Count	2	[4]	

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **3-Octyn-2-one**.

- Mass Spectrometry: Mass spectrum data obtained through electron ionization is available for **3-Octyn-2-one**.^[3] The NIST Mass Spectrometry Data Center provides this information.^[2]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available and can be found in the SpectraBase.^[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While experimental NMR spectra were not found in the initial search, predicted ¹H NMR and ¹³C NMR spectra are referenced.^[4] 1D NMR spectra information is also listed on PubChem, with data copyrighted by Wiley-VCH GmbH.^[2]

Synthesis and Reactivity

3-Octyn-2-one can be synthesized through various chemical pathways. One general approach involves the reaction of a bromoalkane with a mixture of sodium amide and an appropriate terminal alkyne.^[5] This method allows for the construction of the carbon skeleton and the introduction of the alkyne functionality.

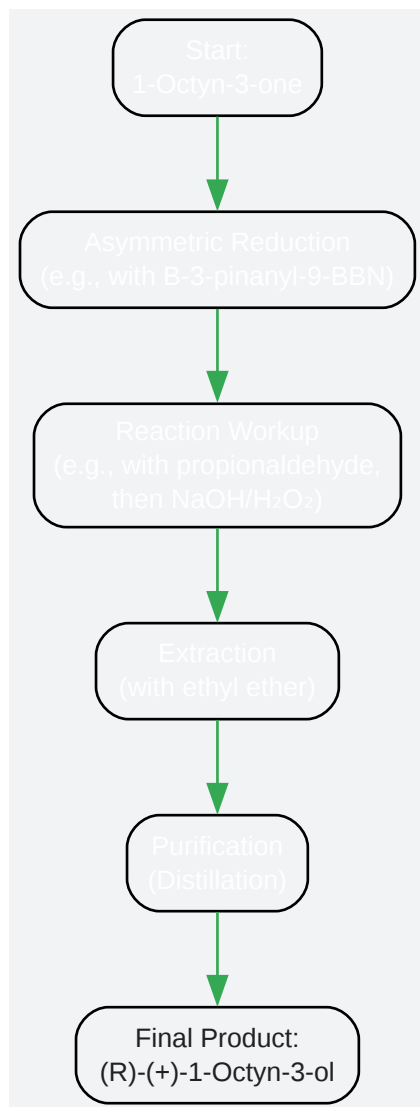
Safety and Handling

For safe handling of **3-Octyn-2-one**, it is crucial to consult the Safety Data Sheet (SDS). General first-aid measures include moving the individual to fresh air if inhaled, washing the skin with soap and plenty of water in case of skin contact, and rinsing eyes thoroughly with water for at least 15 minutes in case of eye contact.^[6] In case of fire, suitable extinguishing media include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[6] Personal protective equipment, such as gloves and eye/face protection, should be worn when handling this chemical.^[6]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3-Octyn-2-one** are not extensively detailed in the provided search results. However, one cited method for the synthesis of a related compound, (R)-(+)-1-octyn-3-ol, involves the asymmetric reduction of 1-

octyn-3-one.[7] The general steps for this type of reaction are outlined below as an illustrative example of a potential synthetic workflow.



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References

- [1. 3-Octyn-2-one \(CAS 1119-58-0\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [2. 3-Octyn-2-one | C₈H₁₂O | CID 136876 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 3-Octyn-2-one \[webbook.nist.gov\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
- [5. m.youtube.com \[m.youtube.com\]](#)
- [6. Page loading... \[wap.guidechem.com\]](#)
- [7. Organic Syntheses Procedure \[orgsyn.org\]](#)
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